

Physical and chemical properties of Diphenyliodonium-2-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diphenyliodonium-2-carboxylate*

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An In-depth Technical Guide to Diphenyliodonium-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Diphenyliodonium-2-carboxylate**, a versatile hypervalent iodine reagent. This document delves into its synthesis, reactivity, and applications, with a focus on its role as a benzyne precursor in organic synthesis. Detailed experimental protocols and mechanistic diagrams are provided to support researchers in its practical application.

Physical and Chemical Properties

Diphenyliodonium-2-carboxylate is a stable, crystalline solid. It is often supplied as a monohydrate, which can be converted to the anhydrous form.^[1] The key physical and chemical properties are summarized in the tables below.

General Properties

Property	Value	Reference
IUPAC Name	2-phenyliodoniobenzoate	[2]
Synonyms	(2-Carboxyphenyl)phenyliodonium hydroxide inner salt, Phenylbenziodoxole	[3][4]
Appearance	White to off-white powder or crystals	[3][4]

Quantitative Data for Diphenyliodonium-2-carboxylate Forms

Property	Anhydrous Form	Monohydrate Form
Molecular Formula	$C_{13}H_9IO_2$	$C_{13}H_9IO_2 \cdot H_2O$
Molecular Weight	324.11 g/mol	342.13 g/mol
CAS Number	1488-42-2	96195-89-0
Melting Point	215–216 °C (decomposes)[1]	220–222 °C (decomposes)[3]
Solubility	Soluble in dichloromethane[1]	Soluble in hot water[1]

Spectroscopic Data

Spectroscopic Technique	Characteristic Features	Reference
Infrared (IR) Spectroscopy	Carboxylate (C=O) stretching frequencies around 1600–1700 cm^{-1}	[1]
^1H NMR Spectroscopy	Aromatic proton signals typically appear in the range of δ 7.2–7.8 ppm	[1]
Mass Spectrometry (MS)	Confirms the molecular weight	[1]

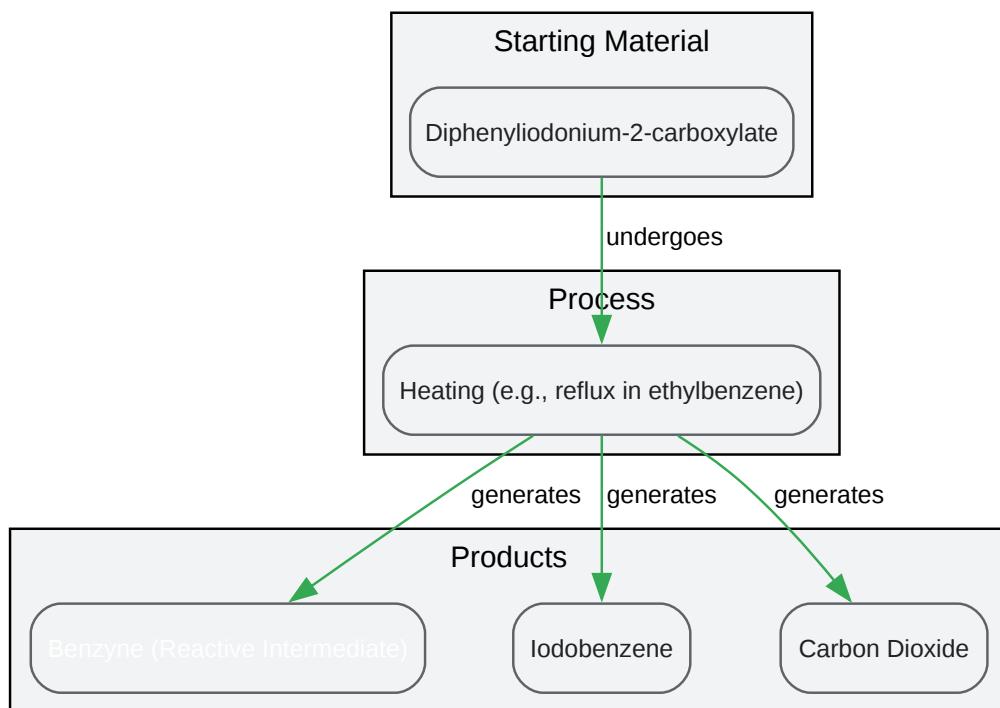
Chemical Reactivity and Applications

Diphenyliodonium-2-carboxylate is primarily known as a convenient and stable precursor to benzyne (1,2-didehydrobenzene), a highly reactive intermediate in organic synthesis.^[1]

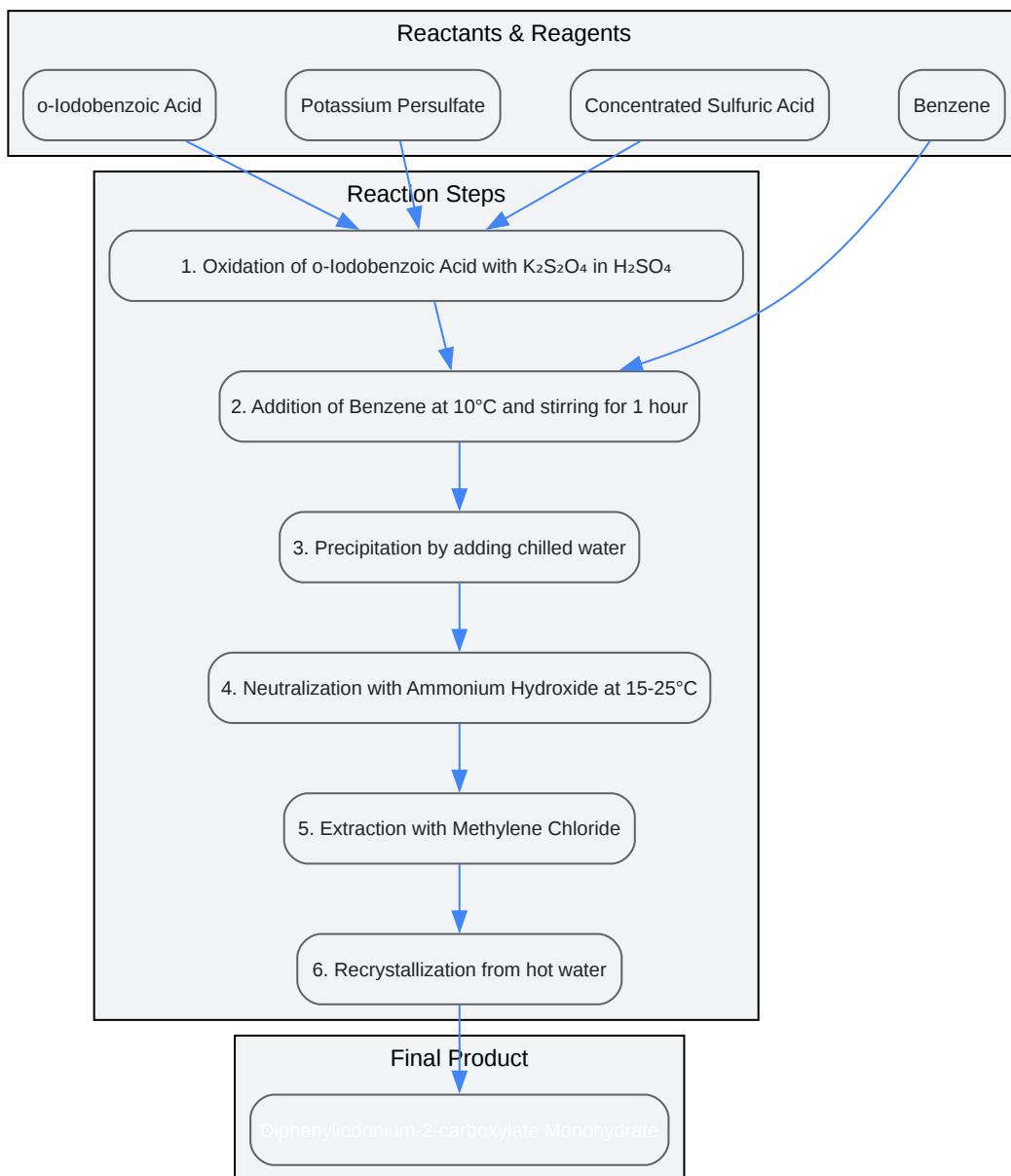
Generation of Benzyne

Upon thermal decomposition, **Diphenyliodonium-2-carboxylate** undergoes a concerted fragmentation to yield benzyne, iodobenzene, and carbon dioxide.^[1] This reaction provides a neutral and aprotic method for generating benzyne, avoiding the need for strong bases or organometallic reagents.^[4]

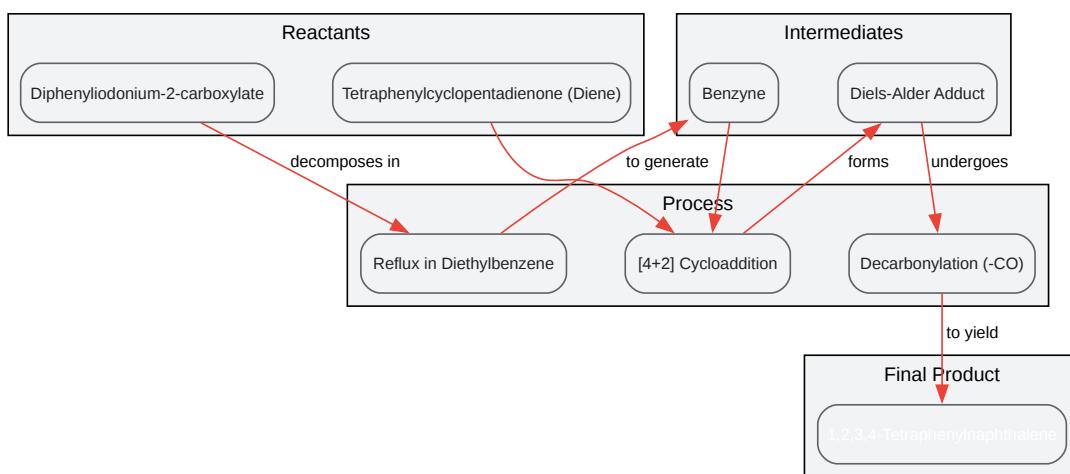
Thermal Decomposition and Benzyne Generation



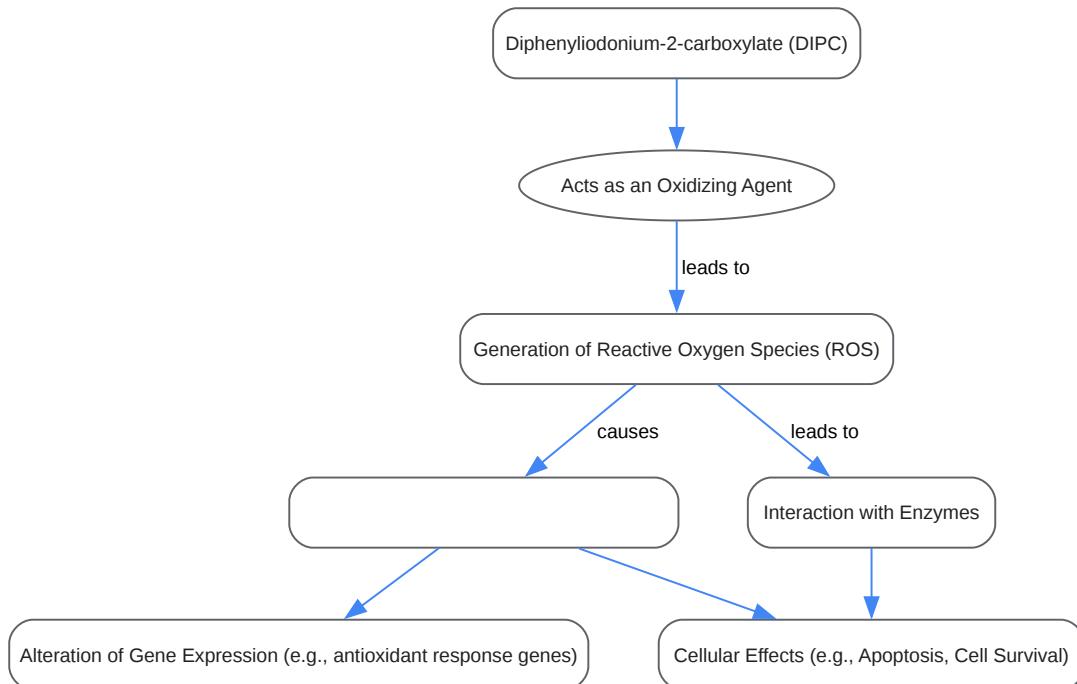
Synthesis Workflow of Diphenyliodonium-2-carboxylate Monohydrate



Benzyne Trapping via Diels-Alder Reaction



Conceptual Diagram of Biological Effects

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- To cite this document: BenchChem. [Physical and chemical properties of Diphenyliodonium-2-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at:
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